

A Technical Guide to the Molecular Weight of Cadmium Sulfate Octahydrate

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Compound of Interest

Compound Name: *cadmium(2+);sulfate;octahydrate*

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This technical guide provides a comprehensive analysis of the molecular weight of cadmium sulfate octahydrate. It details the chemical formula, the atomic weights of its constituent elements, and a step-by-step methodology for the calculation of its molecular weight. All quantitative data is summarized in structured tables for clarity and ease of comparison.

Chemical Formula and Nomenclature

Cadmium sulfate octahydrate is an inorganic compound with the chemical formula $3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$.^{[1][2][3]} It is a hydrate composed of cadmium sulfate and water in a 3:8 ratio.^{[1][3][4]} The IUPAC name for this compound is tris(cadmium(2+));trisulfate;octahydrate.^[4]

Molecular Weight

The molecular weight of cadmium sulfate octahydrate is 769.55 g/mol.^{[2][5]} This value is derived from the sum of the atomic weights of all atoms in the empirical formula.

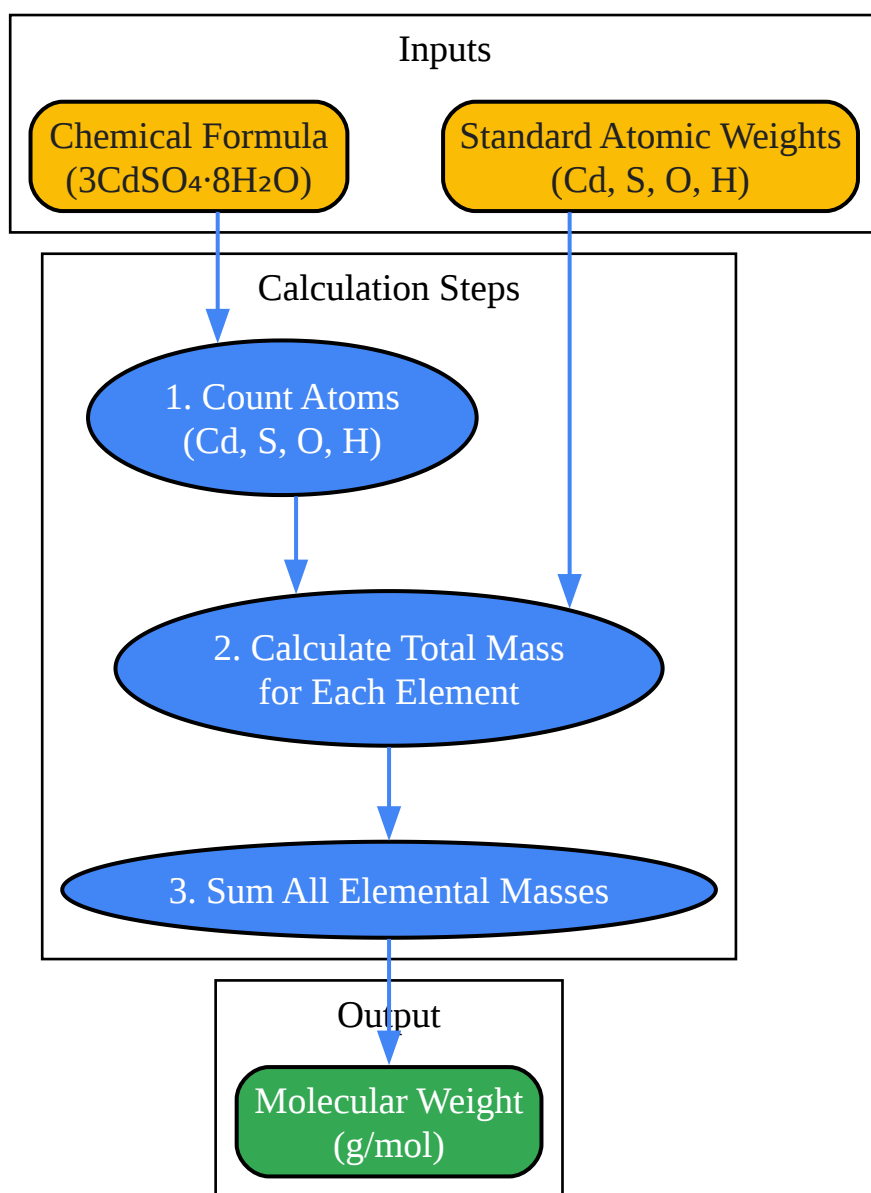
Methodology for Molecular Weight Calculation

The molecular weight is calculated by the following procedure:

- Identify the constituent elements of the compound from its chemical formula ($3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$). The elements are Cadmium (Cd), Sulfur (S), Oxygen (O), and Hydrogen (H).

- Determine the number of atoms for each element in the formula.
 - Cadmium (Cd): 3
 - Sulfur (S): 3
 - Oxygen (O): $(3 * 4) + 8 = 20$
 - Hydrogen (H): $8 * 2 = 16$
- Obtain the standard atomic weight for each element from authoritative sources.
- Calculate the total mass for each element by multiplying the number of atoms by its atomic weight.
- Sum the total masses of all elements to determine the molecular weight of the compound.

The following diagram illustrates the workflow for this calculation.



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Diagram 1: Workflow for Molecular Weight Calculation.

Data Presentation: Atomic and Molecular Weights

The following tables provide a detailed breakdown of the atomic weights of the constituent elements and their contribution to the total molecular weight of cadmium sulfate octahydrate.

Table 1: Standard Atomic Weights of Constituent Elements

Element	Symbol	Standard Atomic Weight (g/mol)
Cadmium	Cd	112.414[6][7]
Sulfur	S	32.065[8]
Oxygen	O	15.999[9]
Hydrogen	H	1.008[10][11]

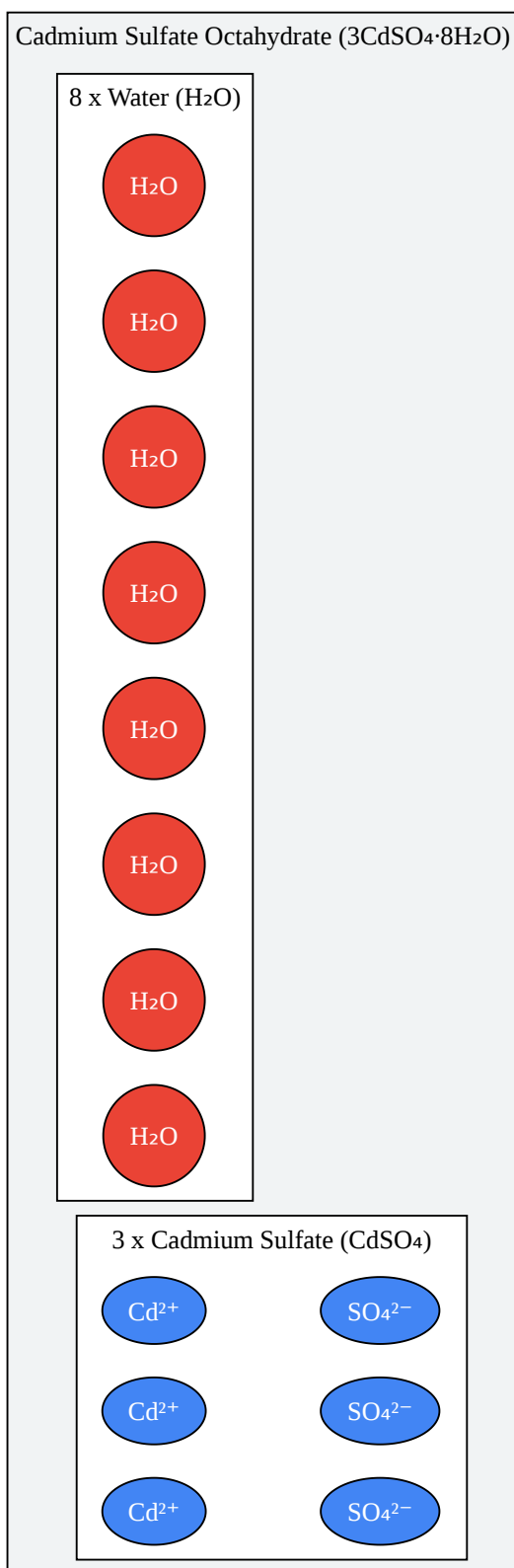
Table 2: Calculation of Molecular Weight for $3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$

Constituent	Number of Atoms	Atomic Weight (g/mol)	Total Mass Contribution (g/mol)
3 x Cadmium (Cd)	3	112.414	337.242
3 x Sulfur (S)	3	32.065	96.195
20 x Oxygen (O)	20	15.999	319.980
16 x Hydrogen (H)	16	1.008	16.128
Total Molecular Weight	769.545		

The calculated molecular weight of 769.545 g/mol is in close agreement with the published value of 769.55 g/mol .

Structural Representation

The chemical formula $3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$ indicates a crystalline structure where three cadmium sulfate units are associated with eight molecules of water of hydration. The diagram below provides a conceptual representation of the components of cadmium sulfate octahydrate.



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Diagram 2: Composition of Cadmium Sulfate Octahydrate.

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